

Application Notes and Protocols for MK-8722 in Primary Hepatocytes

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Compound of Interest

Compound Name: MK8722

Cat. No.: B609113

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Introduction

MK-8722 is a potent, direct, and systemic pan-AMPK (AMP-activated protein kinase) activator, targeting all 12 mammalian AMPK complexes.^{[1][2][3]} As a master regulator of cellular energy homeostasis, AMPK activation plays a crucial role in modulating glucose and lipid metabolism.^{[1][2]} In primary hepatocytes, MK-8722 has been shown to robustly affect lipid metabolism and influence glucose homeostasis.^[1] These characteristics make MK-8722 a valuable tool for studying metabolic pathways in liver cells and for investigating potential therapeutic strategies for metabolic diseases such as type 2 diabetes and non-alcoholic fatty liver disease (NAFLD).

These application notes provide detailed protocols for utilizing MK-8722 in primary hepatocyte cultures to investigate its effects on key metabolic pathways.

Data Presentation

The following tables summarize quantitative data regarding the in vitro potency of MK-8722.

Table 1: In Vitro Potency of MK-8722 on AMPK Complexes

AMPK Complex Isoform	EC50 (nM)
$\alpha 1\beta 1\gamma 1$	~1-6
$\alpha 2\beta 2\gamma 2$	~15-63

Source: Data compiled from studies on recombinant AMPK complexes.[\[3\]](#)

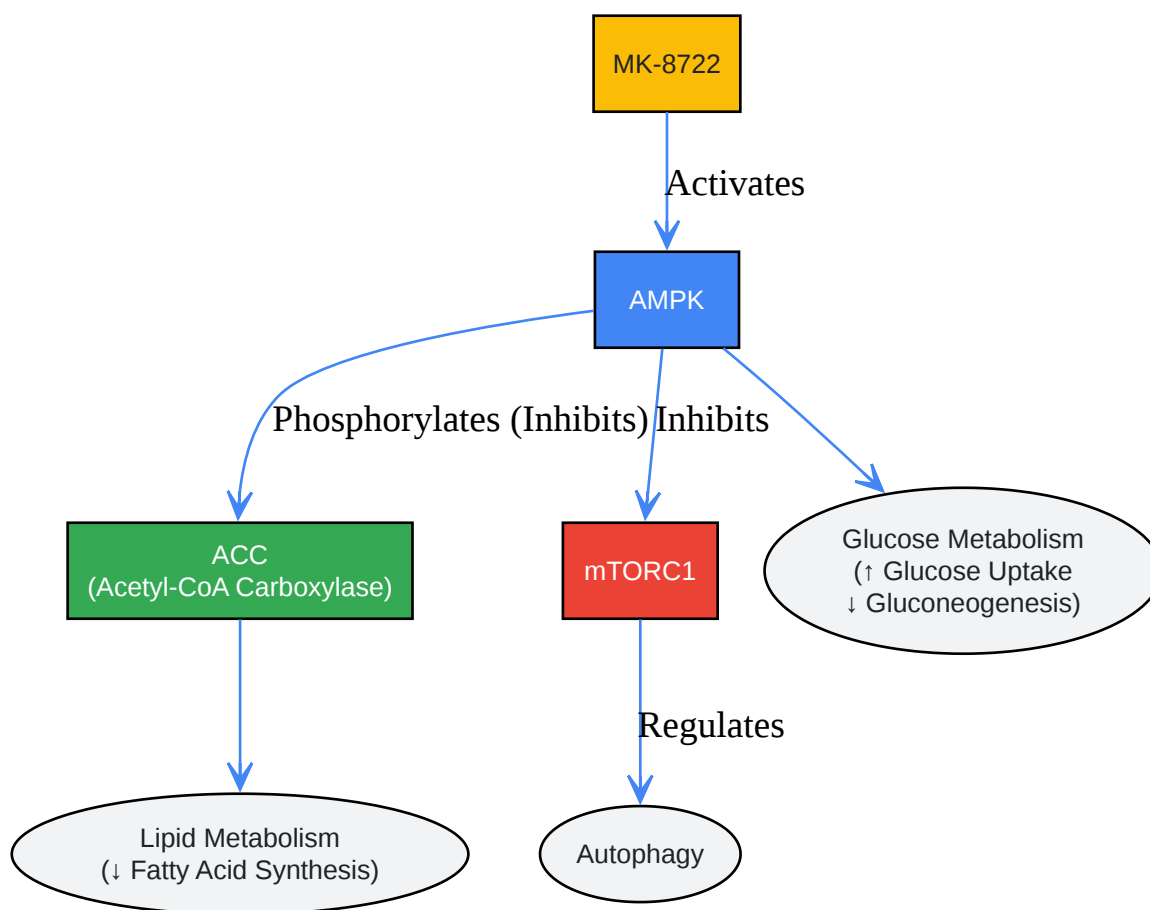
Table 2: Cellular Activity of MK-8722 in Hepatocyte-Related Cell Lines

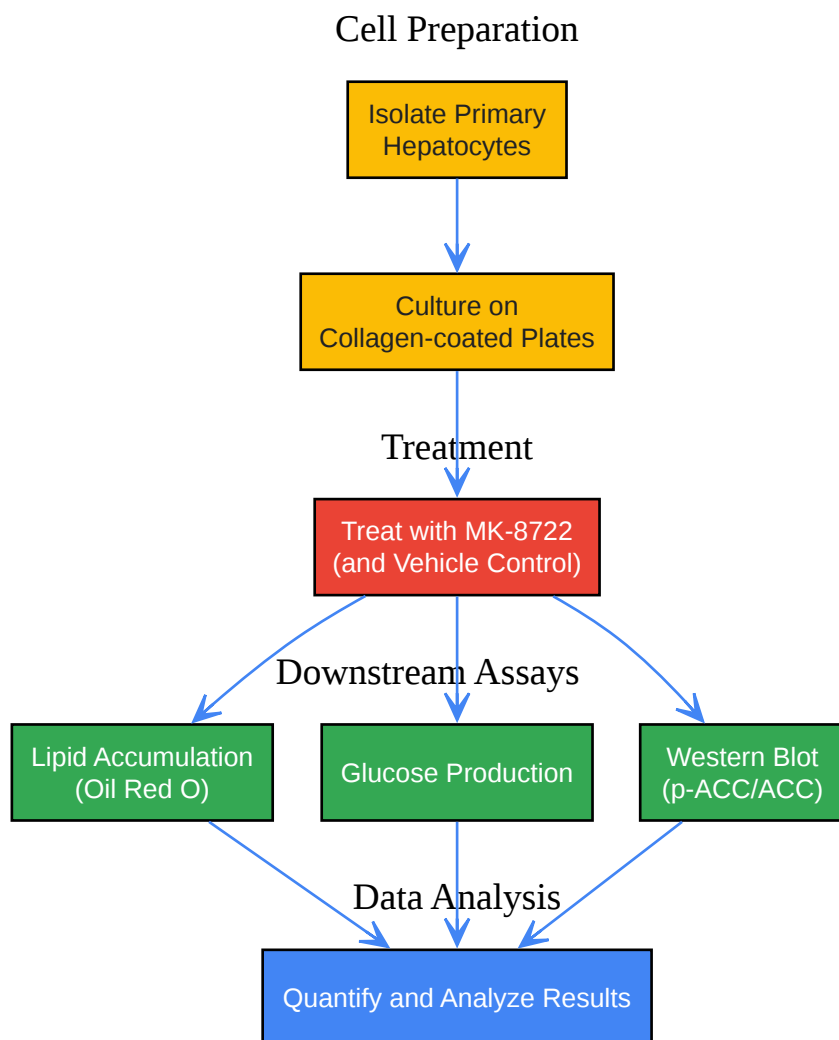
Cell Line	Assay	IC50 / EC50
HepG2	pAMPK Activation	Micromolar range [4]
HepG2	pACC Formation	Micromolar range [4] [5]

Note: Specific IC50/EC50 values can vary depending on experimental conditions.

Signaling Pathway

The diagram below illustrates the proposed signaling pathway of MK-8722 in primary hepatocytes. MK-8722 directly activates AMPK, which in turn phosphorylates downstream targets such as ACC (Acetyl-CoA Carboxylase) and mTORC1, leading to the regulation of lipid and glucose metabolism.





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